

Application Notes: Wear Resistance of Copper Beryllium in Bearing Applications

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Compound of Interest

Compound Name: COPPER BERYLLIUM

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Introduction

Beryllium copper (BeCu) alloys are a family of copper-based alloys known for their exceptional combination of high strength, hardness, thermal conductivity, and corrosion resistance.[1][2] These properties make them highly suitable for demanding applications, including high-load, low-speed bearings in industries such as aerospace, automotive, and heavy machinery.[1][3] The wear resistance of beryllium copper is a key attribute, stemming from its ability to form a complex oxide transfer film during operation and its high strength after age hardening.[4] This document provides an overview of the wear-resistant properties of **copper beryllium** alloys, their performance in bearing applications, and standardized protocols for evaluating their wear characteristics.

Key Advantages of Beryllium Copper in Bearings:

- **High Strength and Hardness:** Age-hardened beryllium copper can achieve strength and hardness levels comparable to some steels, with tensile strengths up to 1400 MPa (200,000 psi) and hardness values around Rockwell C45.[4] This allows BeCu bearings to withstand heavy loads and resist deformation.[3]
- **Excellent Wear Resistance:** Beryllium copper exhibits superior wear resistance compared to many other copper-based alloys and even some ferrous alloys.[4] This is attributed to the formation of a protective oxide layer during wear, which reduces friction and material loss.[4]

- **Good Thermal Conductivity:** BeCu alloys possess thermal conductivity 3-5 times higher than tool steel, which allows for efficient dissipation of frictional heat generated in bearing applications.[2] This helps to prevent overheating and lubricant breakdown, extending the service life of the bearing.[5]
- **Corrosion Resistance:** These alloys demonstrate excellent resistance to corrosion in various environments, including seawater and non-oxidizing acids.[1][4]
- **Non-Sparking and Non-Magnetic:** The non-sparking nature of beryllium copper makes it a safe choice for applications in explosive environments.[1][6] Its non-magnetic properties are beneficial for use in sensitive electronic and instrumentation applications.[4]

Common Beryllium Copper Alloys for Bearing Applications:

Two main families of beryllium copper alloys are used in bearing applications:

- **High-Strength Alloys (e.g., C17200):** These alloys contain 1.8-2.0% beryllium and offer the highest strength and hardness in the BeCu family.[7][8] They are ideal for applications with very high loads and where wear resistance is paramount.[3]
- **High-Conductivity Alloys (e.g., C17510):** With a lower beryllium content (0.2-0.6%), these alloys provide a good balance of moderate strength and high thermal and electrical conductivity.[7][8][9] They are suitable for applications where heat dissipation is a primary concern.

Quantitative Data on Beryllium Copper Alloys

The following tables summarize the key mechanical and physical properties of common beryllium copper alloys used in bearing applications.

Table 1: Mechanical Properties of C17200 and C17510 **Copper Beryllium** Alloys

Property	C17200 (High Strength)	C17510 (High Conductivity)
Tensile Strength (MPa)	1140 - 1310[7]	655 - 795[7]
Yield Strength (MPa)	965 - 1140[7]	520 - 725[7]
Hardness (Rockwell)	HRC 38-44[4]	HRB 90-100[7]
Elongation (%)	3 - 10[7]	10 - 20[7]
Fatigue Strength (10 ⁸ cycles, ksi)	30 - 50[1]	-

Table 2: Physical Properties of C17200 and C17510 **Copper Beryllium** Alloys

Property	C17200 (High Strength)	C17510 (High Conductivity)
Thermal Conductivity (W/m·K)	105 - 130[7]	208 - 300[7]
Electrical Conductivity (%IACS)	22 - 28[7]	45 - 65[7]
Density (g/cm ³)	8.25[7]	8.83[7]
Melting Range (°C)	870 - 980[7]	870 - 980[7]

Table 3: Abrasive Wear Behavior of C17200 (MOLDMAX HH) Alloy after Different Heat Treatments

Testing conducted according to ASTM G65, Procedure E.

Heat Treatment	Volumetric Loss (mm ³)
As-received (T6)	347[10]
Solubilized at 850°C, water-cooled	169[10]

Experimental Protocols for Wear Resistance Testing

The following are detailed protocols for common wear testing methods used to evaluate the performance of **copper beryllium** alloys in bearing applications.

Protocol 1: Abrasive Wear Testing (ASTM G65)

This protocol describes the procedure for determining the abrasive wear resistance of **copper beryllium** alloys using the Dry Sand/Rubber Wheel Test.

1. Objective: To quantify the abrasive wear resistance of a material by measuring its volumetric loss when subjected to a controlled stream of abrasive particles.

2. Materials and Equipment:

- Dry Sand/Rubber Wheel Abrasion Test Apparatus
- Test specimens of **copper beryllium** alloy (typically 25x76x6.35 mm)
- Abrasive: AFS 50-70 test sand
- Analytical balance (accuracy of 0.1 mg)
- Hardness tester (e.g., Rockwell or Vickers)
- Micrometer

3. Specimen Preparation:

- Machine the test specimens to the required dimensions.
- Clean the specimens with a suitable solvent to remove any grease or contaminants.
- Measure and record the initial mass and dimensions of each specimen.
- Perform a hardness test on a representative sample.

4. Test Procedure (based on ASTM G65, Procedure E):

- Secure the test specimen in the holder of the apparatus.
- Set the test parameters:
 - Force: 130 N[10]
 - Wheel speed: 1000 rpm[10]
 - Test duration: 5 minutes (equivalent to a linear abrasion of 718 m)[10]
- Start the abrasive feed and the rotation of the rubber wheel.
- Run the test for the specified duration.
- After the test, carefully remove the specimen and clean it to remove any adhering abrasive particles.

5. Data Collection and Analysis:

- Measure and record the final mass of the specimen.
- Calculate the mass loss by subtracting the final mass from the initial mass.
- Calculate the volumetric loss by dividing the mass loss by the density of the alloy.
- Examine the worn surface using a microscope or scanning electron microscope (SEM) to identify the wear mechanisms.

Protocol 2: Adhesive Wear Testing (ASTM G99 Pin-on-Disk)

This protocol outlines the procedure for evaluating the sliding wear performance of **copper beryllium** against a countersurface, typically a hardened steel.

1. Objective: To determine the coefficient of friction and wear volume of a material pair under sliding contact.

2. Materials and Equipment:

- Pin-on-disk tribometer
- **Copper beryllium** pin specimen (e.g., 6 mm diameter)
- Hardened steel disk specimen (e.g., GCr15 bearing steel)[11]
- Analytical balance
- Optical profilometer or stylus profilometer
- SEM with Energy Dispersive X-ray Spectroscopy (EDS) for surface analysis

3. Specimen Preparation:

- Machine the pin and disk specimens to the required dimensions.
- Grind and polish the surfaces of the specimens to a specified roughness (e.g., $R_a < 1 \mu\text{m}$). [11]
- Clean the specimens ultrasonically in a suitable solvent (e.g., acetone) and dry them.
- Measure and record the initial mass and surface profile of both the pin and the disk.

4. Test Procedure:

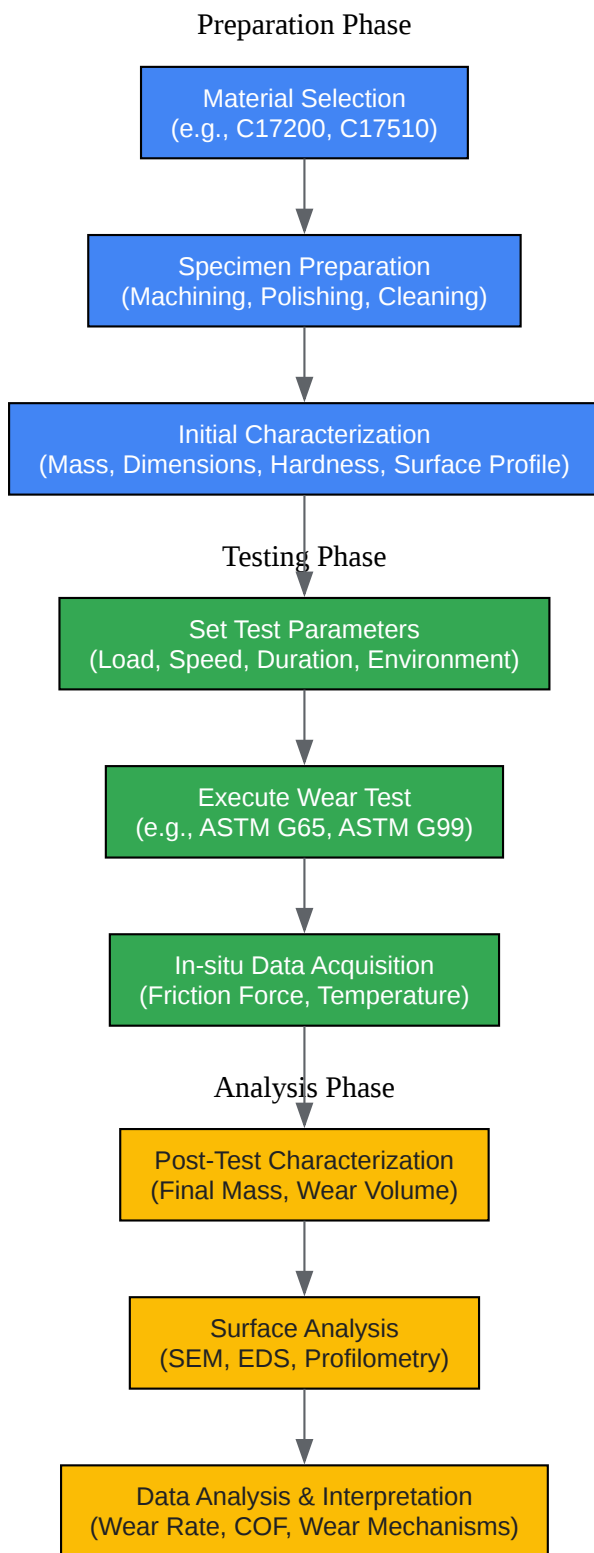
- Mount the disk on the rotating stage and the pin in the stationary holder of the tribometer.
- Apply a specified normal load (e.g., 10 N).[12]
- Set the sliding speed (e.g., 0.1 m/s) and total sliding distance (e.g., 1000 m).[12]
- Start the test and continuously record the frictional force.
- The test can be performed under dry or lubricated conditions.[11]

5. Data Collection and Analysis:

- Calculate the coefficient of friction (COF) by dividing the frictional force by the normal load.

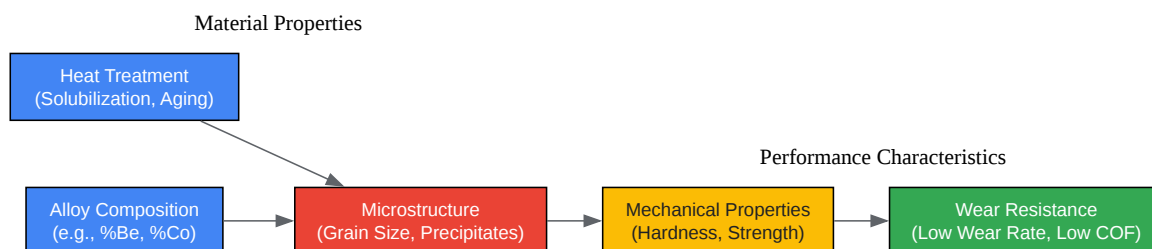
- After the test, clean the specimens and measure their final mass to determine mass loss.
- Measure the wear track profile on the disk and the wear scar on the pin using a profilometer to calculate the wear volume.
- Analyze the worn surfaces and wear debris using SEM and EDS to identify the dominant wear mechanisms (e.g., adhesive, abrasive, oxidative).[\[11\]](#)

Visualizations



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Caption: Experimental workflow for evaluating the wear resistance of **copper beryllium** alloys.



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Caption: Relationship between material properties and wear resistance in BeCu alloys.

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